

WAY-100135: A Technical Guide for Depression Research

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Compound of Interest

Compound Name: WAY-100135

Cat. No.: B1683583

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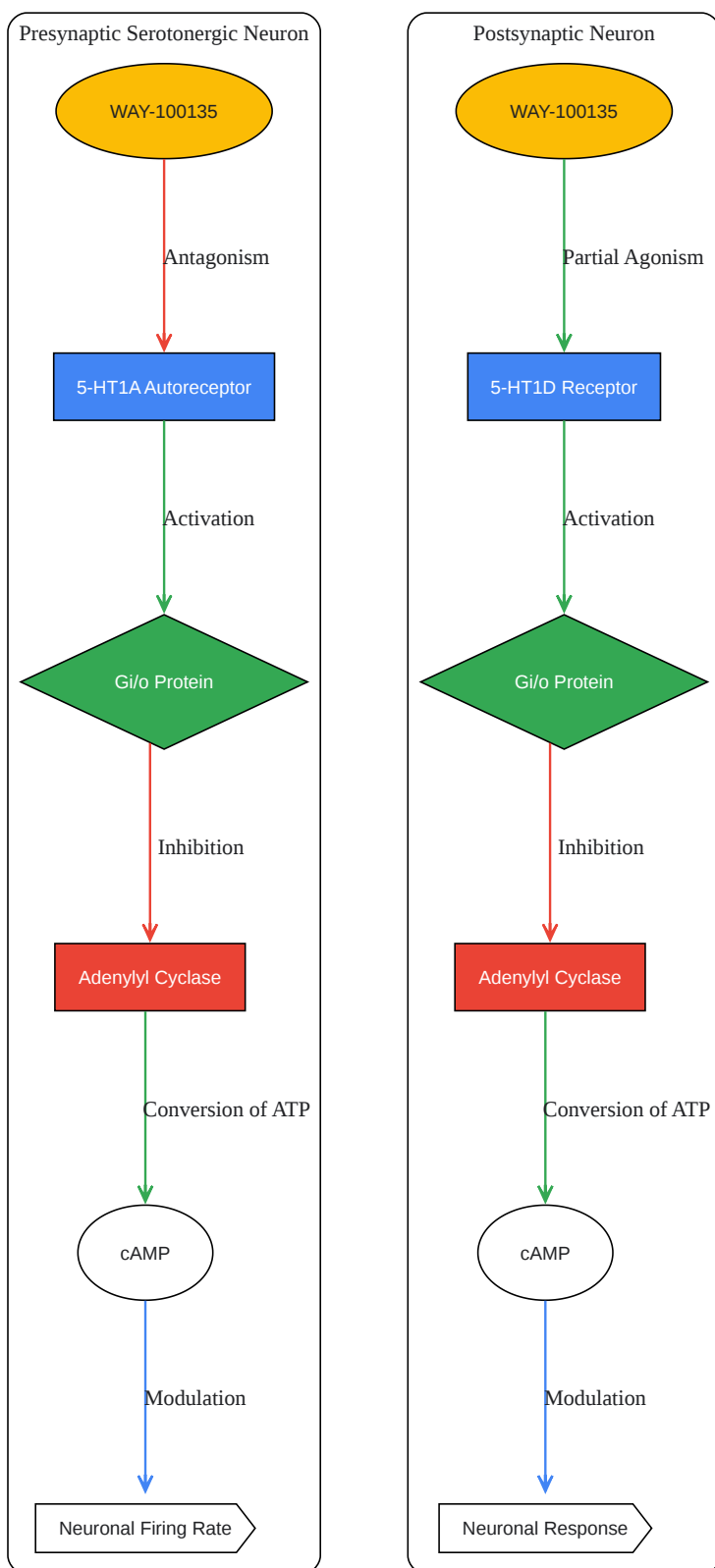
For Researchers, Scientists, and Drug Development Professionals

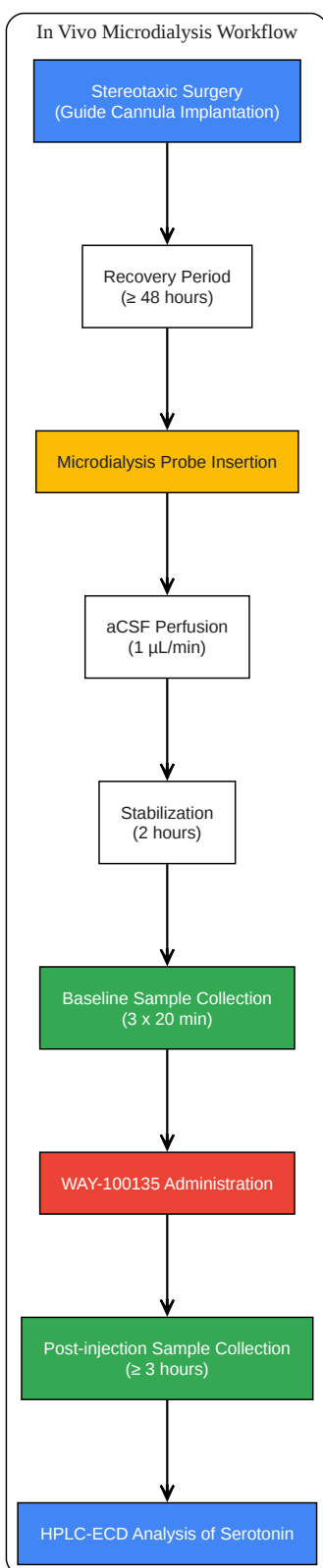
This in-depth technical guide provides a comprehensive overview of **WAY-100135**, a pivotal research tool in the study of depression and serotonergic neurotransmission. This document details its mechanism of action, summarizes key quantitative data, and provides detailed experimental protocols for its application in preclinical research.

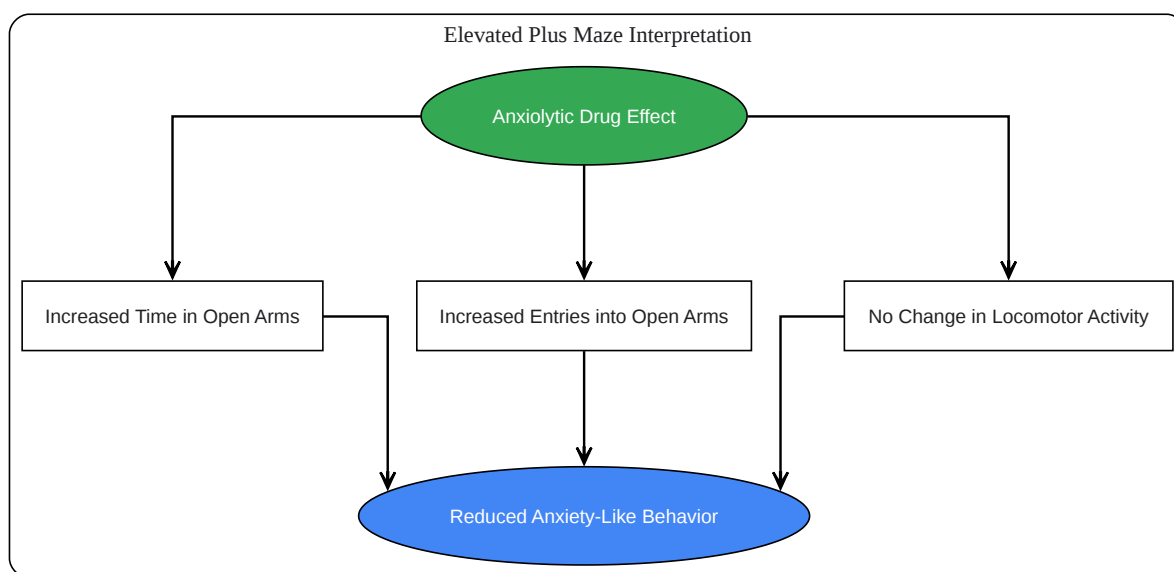
Core Concepts: Mechanism of Action

WAY-100135 is a phenylpiperazine derivative that acts as a potent and selective antagonist at serotonin 5-HT_{1A} receptors.^{[1][2]} Initially lauded for its high selectivity, further research has revealed a more complex pharmacological profile. Notably, **WAY-100135** also exhibits partial agonist activity at 5-HT_{1D} receptors and, to a lesser extent, at 5-HT_{1B} receptors.^[1] This dual activity is crucial for interpreting experimental outcomes. Its antagonist action at the somatodendritic 5-HT_{1A} autoreceptors in the raphe nuclei leads to an increase in the firing rate of serotonergic neurons, a key mechanism in antidepressant action.^[1] Concurrently, its partial agonism at 5-HT_{1D} receptors may also modulate serotonin release.

The following diagram illustrates the primary signaling pathway influenced by **WAY-100135**.







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References

- 1. Effects of 5-HT1A receptor antagonists on hippocampal 5-hydroxytryptamine levels: (S)-WAY100135, but not WAY100635, has partial agonist properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. (S)-WAY 100135, 5-HT1A receptor antagonist (CAS 149007-54-5) | Abcam [abcam.com]
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